

# Analytical methods for 2,5-Dimethylphenyl acetate characterization

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## Compound of Interest

Compound Name: 2,5-Dimethylphenyl acetate

Cat. No.: B1345737

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An authoritative guide to the analytical methodologies for the comprehensive characterization of **2,5-Dimethylphenyl acetate**, tailored for researchers, scientists, and professionals in drug development. This document provides in-depth application notes and validated protocols for a suite of analytical techniques.

## Introduction

**2,5-Dimethylphenyl acetate** is an aromatic ester with significance as a potential intermediate and building block in the synthesis of various organic compounds, including active pharmaceutical ingredients and agrochemicals.<sup>[1][2][3]</sup> The precise characterization of this compound is paramount to ensure its identity, purity, and quality, which are critical parameters in research, development, and manufacturing environments. This guide delineates a multi-faceted analytical approach for the definitive characterization of **2,5-Dimethylphenyl acetate**, leveraging chromatographic and spectroscopic techniques.

The methodologies detailed herein are designed to provide a comprehensive analytical workflow, from initial identification and structural elucidation to quantitative purity assessment. Each section explains the rationale behind the chosen analytical technique, followed by a detailed, step-by-step protocol.

## Physicochemical Properties of 2,5-Dimethylphenyl Acetate

A thorough understanding of the physicochemical properties of **2,5-Dimethylphenyl acetate** is fundamental for the development of robust analytical methods. These properties guide the selection of appropriate solvents, chromatographic conditions, and spectroscopic parameters.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	[4]
Molecular Weight	164.20 g/mol	[4]
Appearance	Not specified, likely a liquid or low-melting solid	
Boiling Point	Not explicitly available, but related compounds have high boiling points	[5][6]
Melting Point	Not explicitly available	[5][6]
Solubility	Expected to be soluble in common organic solvents (e.g., methanol, acetonitrile, dichloromethane)	
CAS Number	877-48-5	[4]

## Chromatographic Methods for Separation and Quantification

Chromatographic techniques are indispensable for separating **2,5-Dimethylphenyl acetate** from impurities and for its quantification. Gas chromatography and high-performance liquid chromatography are the primary methods of choice.

### Gas Chromatography (GC)

Rationale: Due to its expected volatility, Gas Chromatography (GC) is an excellent method for the analysis of **2,5-Dimethylphenyl acetate**. It offers high resolution, sensitivity, and is particularly well-suited for purity determination and quantitation of volatile organic compounds.

Coupling GC with a Flame Ionization Detector (FID) provides a robust quantitative tool, while a Mass Spectrometer (MS) allows for definitive identification.

#### Experimental Protocol: GC-FID for Purity Analysis

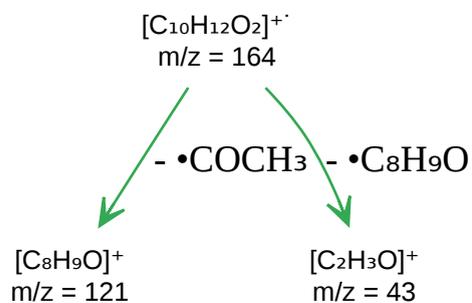
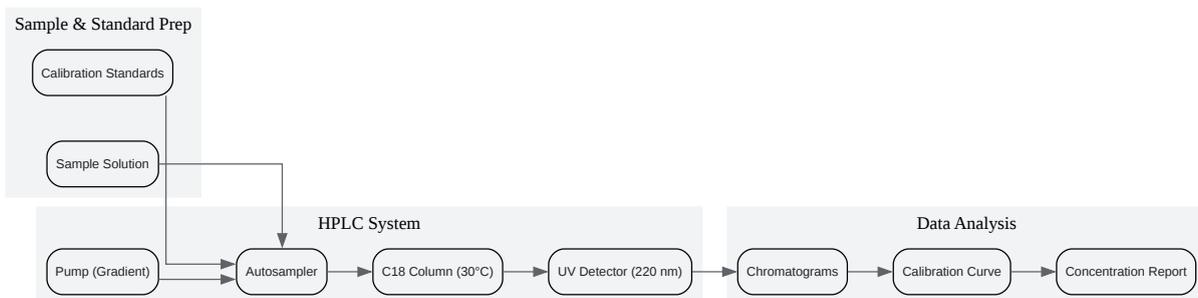
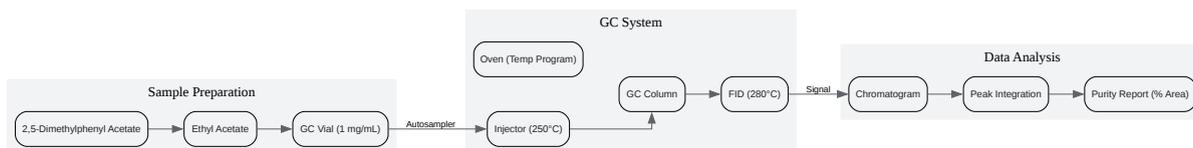
- Instrument and Column: A gas chromatograph equipped with a split/splitless injector and a Flame Ionization Detector (FID). A capillary column with a mid-polar phase, such as a 35% diphenyl / 65% dimethyl polysiloxane column (e.g., Rtx-35ms, 30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness), is recommended for good separation of aromatic isomers and related impurities.[7]
- Sample Preparation: Accurately weigh approximately 50 mg of **2,5-Dimethylphenyl acetate** and dissolve it in 10 mL of a suitable solvent like ethyl acetate or dichloromethane to prepare a stock solution. Further dilute this solution to achieve a final concentration of approximately 1 mg/mL.
- GC Conditions:
  - Injector Temperature: 250 °C
  - Injection Volume: 1  $\mu$ L
  - Split Ratio: 50:1
  - Carrier Gas: Helium or Hydrogen, at a constant flow rate of 1.0 mL/min.
  - Oven Temperature Program:
    - Initial temperature: 100 °C, hold for 2 minutes.
    - Ramp: Increase to 250 °C at a rate of 15 °C/min.
    - Final hold: Hold at 250 °C for 5 minutes.
  - Detector Temperature (FID): 280 °C
- Data Analysis: The purity of **2,5-Dimethylphenyl acetate** is determined by the area percentage of its corresponding peak relative to the total area of all peaks in the

chromatogram.

Table of GC Method Parameters

Parameter	Setting
Column	35% Diphenyl / 65% Dimethyl Polysiloxane (30 m x 0.25 mm, 0.25 $\mu$ m)
Injector Temp.	250 °C
Detector (FID) Temp.	280 °C
Carrier Gas	Helium @ 1.0 mL/min
Oven Program	100 °C (2 min), then 15 °C/min to 250 °C (5 min)
Injection Volume	1 $\mu$ L
Split Ratio	50:1

Workflow Diagram for GC Analysis



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